

# Navigating the Safe Disposal of SB 206553: A Procedural Guide

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## Compound of Interest

Compound Name: SB 206553

Cat. No.: B129707

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **SB 206553**, a potent and selective 5-HT<sub>2B</sub>/5-HT<sub>2C</sub> receptor antagonist.

## Quantitative Data Summary

The following table summarizes the key quantitative data available for **SB 206553** hydrochloride, the common salt form of this compound.

| Property            | Value                   | Source               |
|---------------------|-------------------------|----------------------|
| Molecular Weight    | 328.8 g/mol             | Tocris Bioscience[1] |
| Form                | Solid                   | Sigma-Aldrich[2]     |
| Storage Temperature | 2-8°C                   | Sigma-Aldrich[2]     |
| Solubility in DMSO  | 32.88 mg/mL (100 mM)    | Tocris Bioscience[1] |
| Storage Class       | 11 (Combustible Solids) | Sigma-Aldrich[2]     |

## Experimental Protocols: Disposal Procedures

While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **SB 206553** is not publicly available, established best practices for the disposal of solid, non-volatile, and potentially hazardous research chemicals should be strictly followed. The general procedure involves treating **SB 206553** as a hazardous chemical waste.

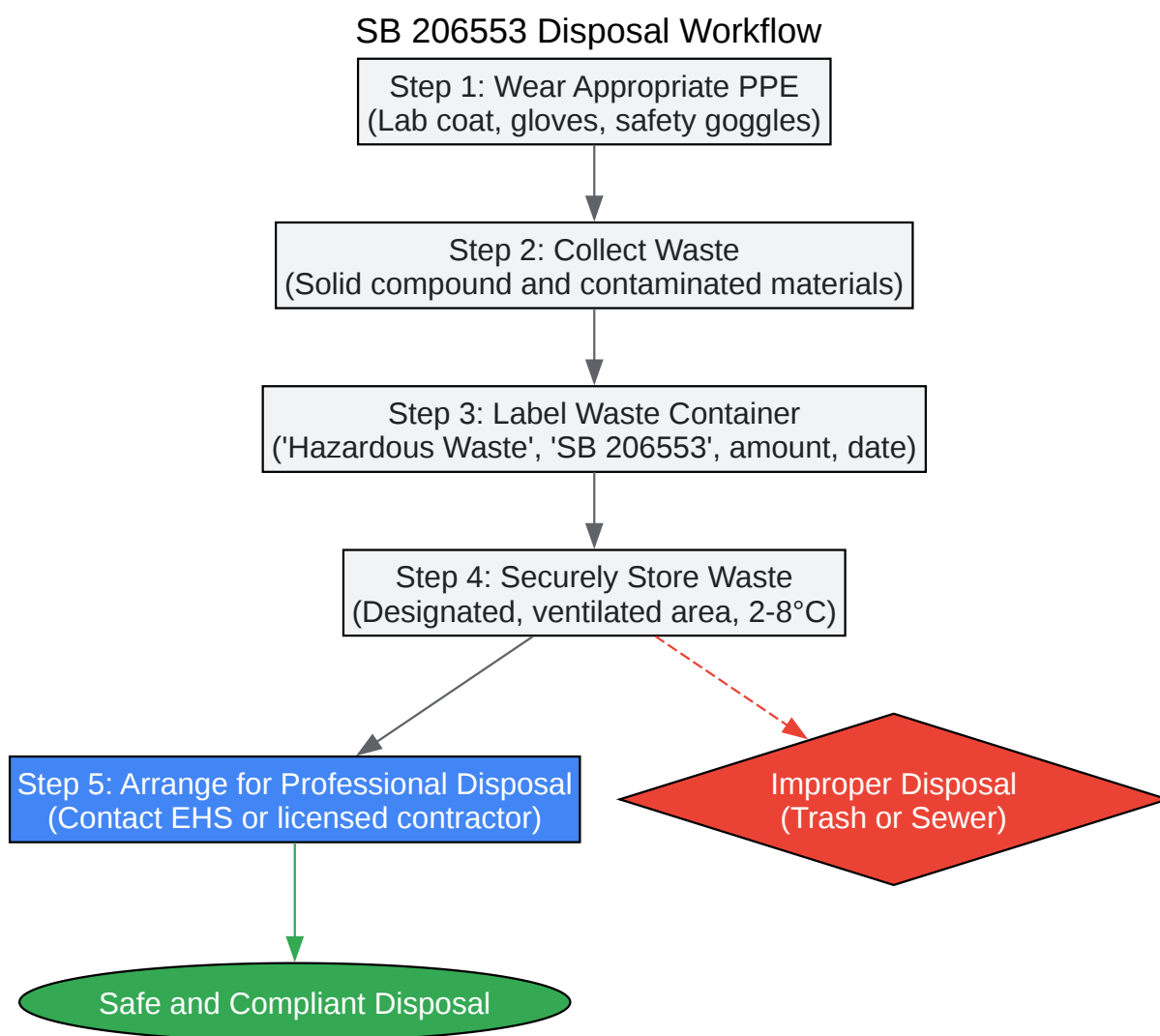
#### Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling **SB 206553**, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Identification and Collection:
  - Collect waste **SB 206553**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled hazardous waste container.
  - The container should be made of a material compatible with the chemical and its solvent if in solution (e.g., a high-density polyethylene bottle for solid waste or solutions).
- Labeling:
  - The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**SB 206553**".[\[3\]](#)
  - Include the approximate amount of the compound and the date of accumulation.
- Storage:
  - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.
  - Follow the recommended storage temperature of 2-8°C for the pure compound.[\[2\]](#)
- Disposal Request:
  - Do not dispose of **SB 206553** in the regular trash or down the drain.[\[3\]](#)
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[3\]](#)

- Provide them with all the necessary information about the waste, including its identity and quantity.

#### Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **SB 206553**.



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Caption: A workflow diagram illustrating the step-by-step procedure for the safe disposal of **SB 206553**.

By adhering to these procedures, laboratories can ensure the safe handling and disposal of **SB 206553**, thereby minimizing risks to personnel and the environment. Always consult your institution's specific safety and disposal guidelines.

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## References

- 1. SB 206553 hydrochloride | 5-HT<sub>2C</sub> Receptors | Tocris Bioscience [tocris.com]
- 2. SB 206553 Hydrochloride [sigmaaldrich.com]
- 3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
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